

Methoxymethyl Propionate: Uncharted Territory as a Green Solvent Alternative

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Compound of Interest

Compound Name: Methoxymethyl propionate

Cat. No.: B3151254

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For researchers, scientists, and drug development professionals exploring novel, sustainable solvent options, **methoxymethyl propionate** presents itself as a potential but largely uncharacterized candidate. While the principles of green chemistry encourage the investigation of new solvent alternatives, publicly available data on the properties, applications, and safety of **methoxymethyl propionate** is currently insufficient to produce detailed application notes or experimental protocols for its use as a green solvent.

Initial investigations into **methoxymethyl propionate** are often confounded by confusion with its isomers, methyl 2-methoxypropionate and methyl 3-methoxypropionate, for which more data is available. However, **methoxymethyl propionate**, with the chemical structure CCC(=O)OCOC and CAS number 70767-92-9, is a distinct chemical entity.

Physicochemical Properties: A Starting Point for Evaluation

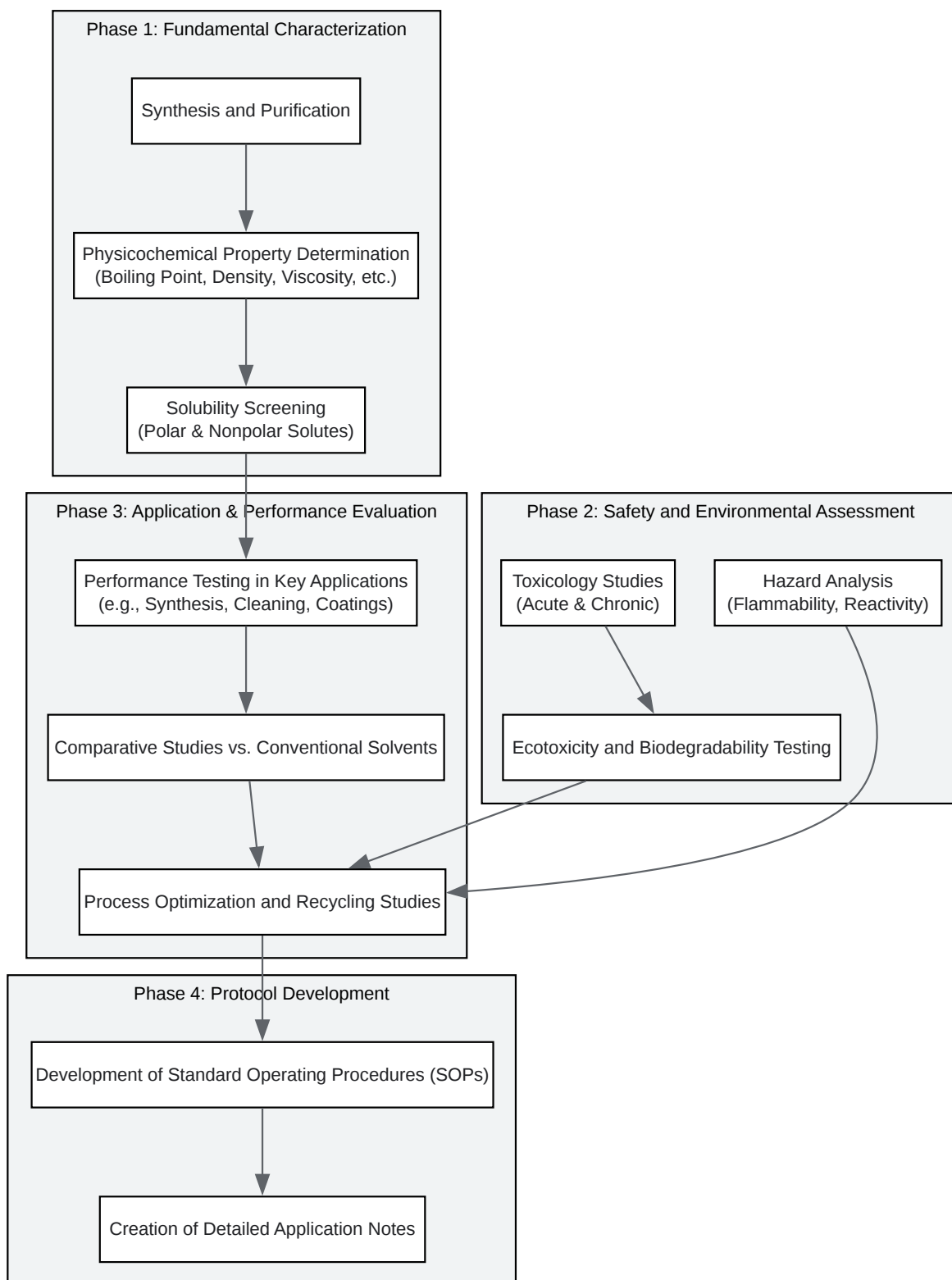
A comprehensive evaluation of a solvent's "greenness" begins with its fundamental physicochemical properties. For **methoxymethyl propionate**, much of this data is based on computational models rather than extensive laboratory testing. The following table summarizes the currently available information.

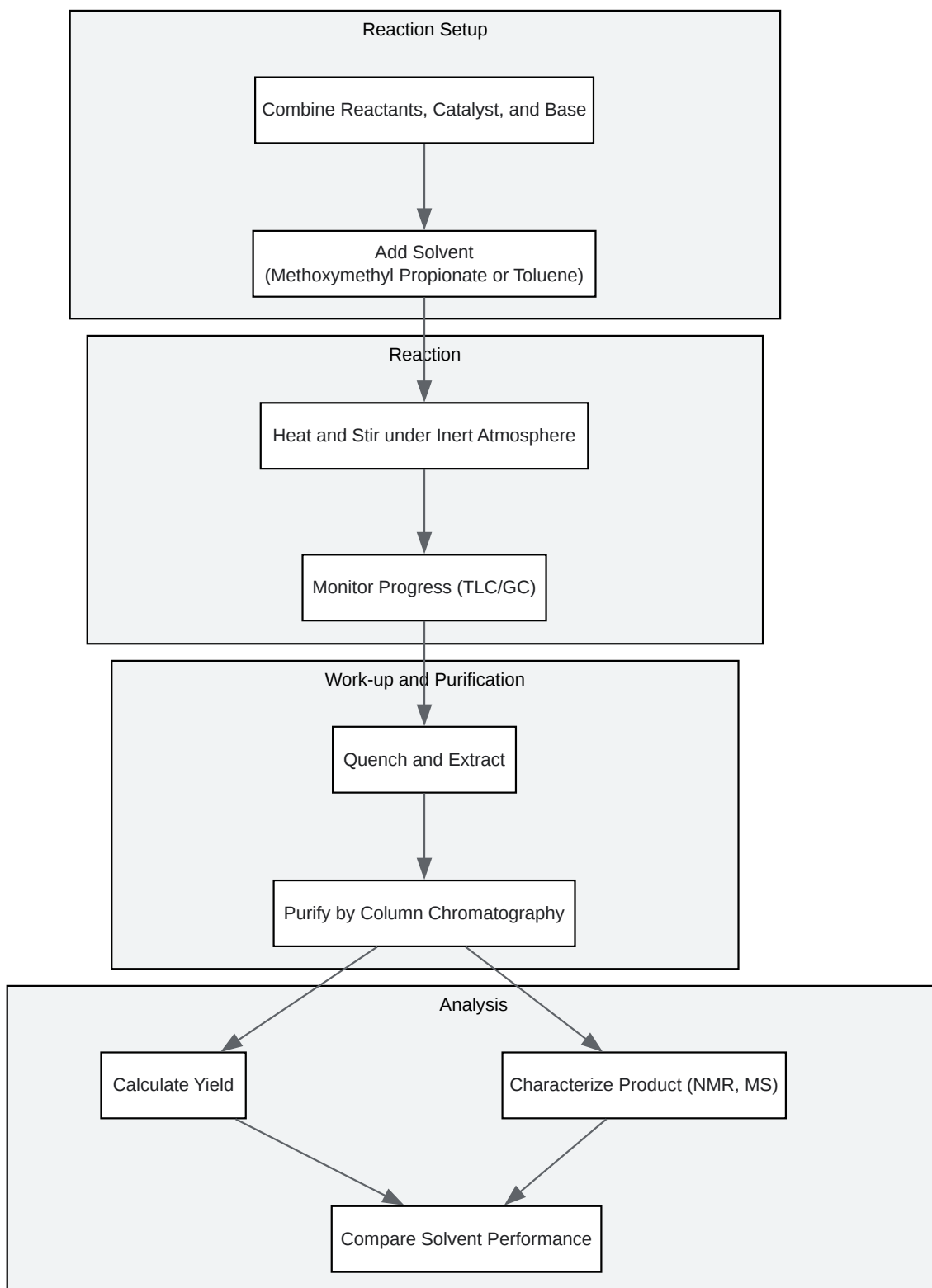
Property	Value	Source
IUPAC Name	methoxymethyl propanoate	PubChem
CAS Number	70767-92-9	MedChemExpress, PubChem
Molecular Formula	C ₅ H ₁₀ O ₃	PubChem
Molecular Weight	118.13 g/mol	PubChem
Appearance	Colorless to light yellow liquid	MedChemExpress
Purity	>98%	MedChemExpress
XLogP3 (Computed)	0.8	PubChem

To thoroughly assess its potential as a green solvent, a significant amount of experimental data is required. This includes, but is not limited to, boiling point, melting point, density, viscosity, solubility in various solutes, flash point, and a comprehensive toxicological and environmental fate profile.

The Path Forward: Necessary Research and Protocol Development

The development of detailed application notes and protocols for **methoxymethyl propionate** as a green solvent is contingent on future research. The following diagram outlines a logical workflow for the systematic evaluation of any new potential green solvent.





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